

Technical Overview: Physicochemical Properties of Boc-Phe-N(OCH₃)CH₃

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Compound of Interest

Compound Name: *Boc-phe-N(och3)CH3*

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This document provides a detailed summary of the key physicochemical properties of the N-protected amino acid derivative, **Boc-Phe-N(OCH₃)CH₃**, a compound of significant interest in peptide synthesis and pharmaceutical research. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

The compound, systematically named (S)-tert-butyl (1-(methoxy(methyl)amino)-1-oxo-3-phenylpropan-2-yl)carbamate, is a versatile building block.^[1] The presence of the tert-butoxycarbonyl (Boc) protecting group enhances its stability and solubility, while the N-methoxy-N-methylamide (Weinreb amide) functional group at the C-terminus makes it a valuable intermediate for the synthesis of aldehydes and ketones.^{[1][2]}

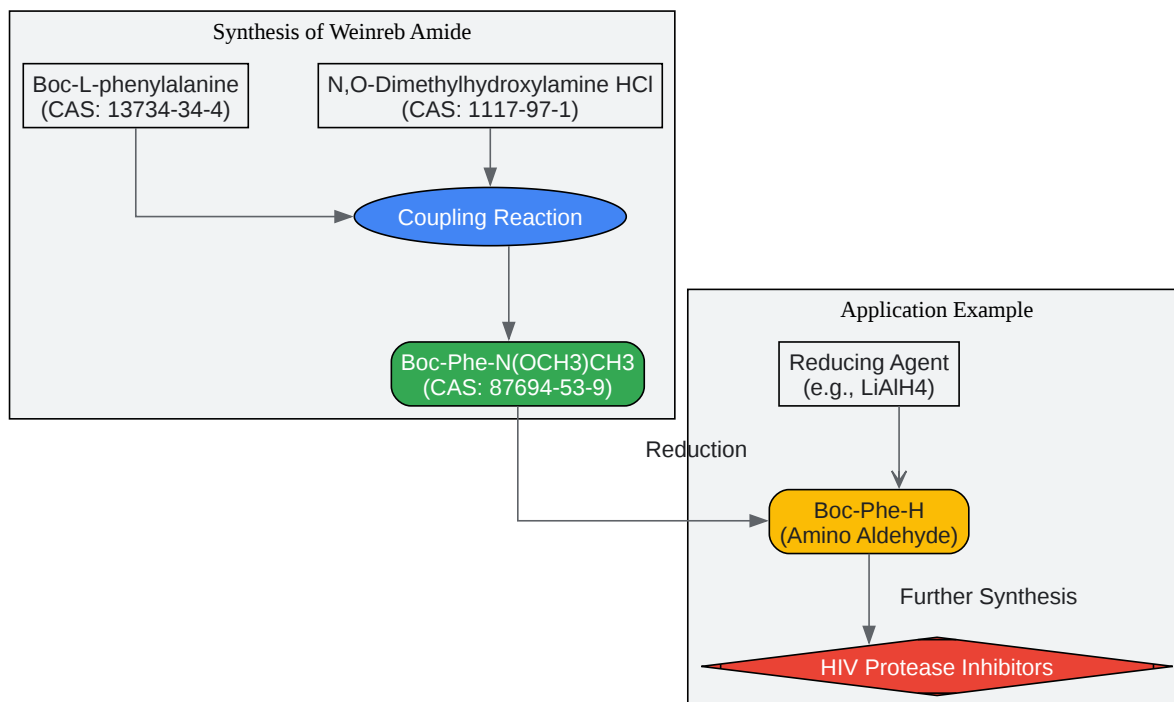
Physicochemical Data

The fundamental molecular properties of **Boc-Phe-N(OCH₃)CH₃** have been determined and are presented below. These values are critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₄	[2] [3] [4]
Molecular Weight	308.37 g/mol	[3] [4] [5]
Alternate MW Value	308.4 g/mol	[2]
CAS Number	87694-53-9	[2] [4] [5] [6]
Appearance	White to off-white solid	[2]
Purity	≥ 98% (HPLC)	[2]
Storage Conditions	0-8 °C, Sealed in dry environment	[2] [5]

Synthesis and Application Workflow

The logical workflow for the utilization of **Boc-Phe-N(OCH₃)CH₃** in synthetic chemistry typically follows a path from its own synthesis to its subsequent reaction to form other critical intermediates. A common application involves its reduction to form the corresponding Boc-protected amino aldehyde, an important precursor for HIV protease inhibitors.[\[1\]](#)



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Workflow for the synthesis and application of **Boc-Phe-N(OCH3)CH3**.

Experimental Protocol: Synthesis of Boc-Phe-N(OCH3)CH3

A representative method for the synthesis of the title compound is provided below, based on established procedures.^[1]

Materials:

- N-(tert-Butoxycarbonyl)-L-phenylalanine (Boc-Phe-OH)
- N,O-Dimethylhydroxylamine hydrochloride
- Phosphorus trichloride
- Anhydrous toluene
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- N,O-Dimethylhydroxylamine (3.0 eq) and Boc-L-phenylalanine (1.0 eq) are dissolved in anhydrous toluene and stirred for 10 minutes at 0 °C.[\[1\]](#)
- A solution of phosphorus trichloride (0.5 eq) in anhydrous toluene is added dropwise to the reaction mixture.[\[1\]](#)
- The reaction is allowed to warm to room temperature and is then heated to 60 °C for 30 minutes, with progress monitored by Thin Layer Chromatography (TLC).[\[1\]](#)
- Upon completion, the mixture is cooled and quenched with a saturated sodium bicarbonate solution.[\[1\]](#)
- The product is extracted with ethyl acetate. The combined organic layers are dried over anhydrous magnesium sulfate.[\[1\]](#)
- The solvent is removed under reduced pressure, and the crude product is purified by silica gel column chromatography to yield the final compound.[\[1\]](#)

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